

A Comparative Analysis of Sodium Carbonate and Potassium Carbonate: Solubility and pH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium carbonate

Cat. No.: B031695

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the distinct properties of common laboratory reagents is paramount for experimental success. This guide provides a detailed comparison of **sodium carbonate** (Na_2CO_3) and potassium carbonate (K_2CO_3), focusing on their differences in solubility and pH, supported by experimental data and protocols.

Key Differences at a Glance

Sodium carbonate and potassium carbonate, while both alkali metal carbonates, exhibit significant differences in their physical and chemical properties. Notably, potassium carbonate is considerably more soluble in water than **sodium carbonate**.^{[1][2]} Both compounds form alkaline solutions, though their pH levels can differ slightly depending on the concentration.

Quantitative Data Summary

The following tables summarize the key quantitative differences in solubility and pH between **sodium carbonate** and potassium carbonate.

Table 1: Solubility in Water at Various Temperatures

Temperature (°C)	Sodium Carbonate (g/100 mL)	Potassium Carbonate (g/100 mL)
0	7.0	105
10	12.5	109
20	21.5	112[2]
30	48.5	117
40	49.2	121
60	46.4	131
80	44.7	143
100	45.1	156

Table 2: pH of Aqueous Solutions at Room Temperature

Concentration (M)	Sodium Carbonate (pH)	Potassium Carbonate (pH)
0.1	~11.5[3]	~11.5[3]
1.0	~12.2	~12.0

Note: pH values are approximate and can vary slightly with the specific conditions and purity of the compounds.

Potassium carbonate consistently demonstrates a significantly higher solubility in water across a wide range of temperatures compared to **sodium carbonate**. While both are alkaline, a 0.1 M solution of both **sodium carbonate** and potassium carbonate exhibits a pH of approximately 11.5.[3] It is often cited that **sodium carbonate** solutions can reach a slightly higher pH, typically in the range of 11 to 12, while potassium carbonate solutions are generally in the 10 to 11 range.[1]

Experimental Protocols

Determining Solubility

The solubility of sodium and potassium carbonate can be determined experimentally using the following method:

Objective: To determine the solubility of a salt in water at a specific temperature.

Materials:

- **Sodium carbonate** or potassium carbonate
- Distilled water
- Beakers
- Graduated cylinders
- Heating plate with magnetic stirrer
- Thermometer
- Buchner funnel and filter paper
- Drying oven
- Analytical balance

Procedure:

- Prepare a saturated solution by adding an excess amount of the carbonate salt to a known volume of distilled water in a beaker.
- Heat the solution to the desired temperature while stirring continuously to ensure saturation.
- Once the temperature is stable, continue stirring for at least 30 minutes to ensure equilibrium is reached.
- Carefully decant a known volume of the supernatant (the clear liquid above the undissolved solid) into a pre-weighed beaker.
- Weigh the beaker with the solution to determine the mass of the solution.

- Evaporate the water from the solution by placing the beaker in a drying oven set at a temperature just above the boiling point of water (e.g., 110°C).
- Once all the water has evaporated, allow the beaker to cool to room temperature in a desiccator to prevent moisture absorption.
- Weigh the beaker containing the dry salt residue.
- Calculate the mass of the dissolved salt by subtracting the initial mass of the empty beaker from the final mass of the beaker with the residue.
- The solubility can then be expressed as grams of salt per 100 mL of water.

Measuring pH

The pH of the carbonate solutions can be accurately measured using a calibrated pH meter.

Objective: To measure the pH of aqueous solutions of **sodium carbonate** and potassium carbonate at various concentrations.

Materials:

- **Sodium carbonate** and potassium carbonate solutions of known concentrations (e.g., 0.1 M, 0.5 M, 1 M)
- pH meter with a glass electrode
- Standard buffer solutions (pH 4, 7, and 10) for calibration
- Beakers
- Distilled water

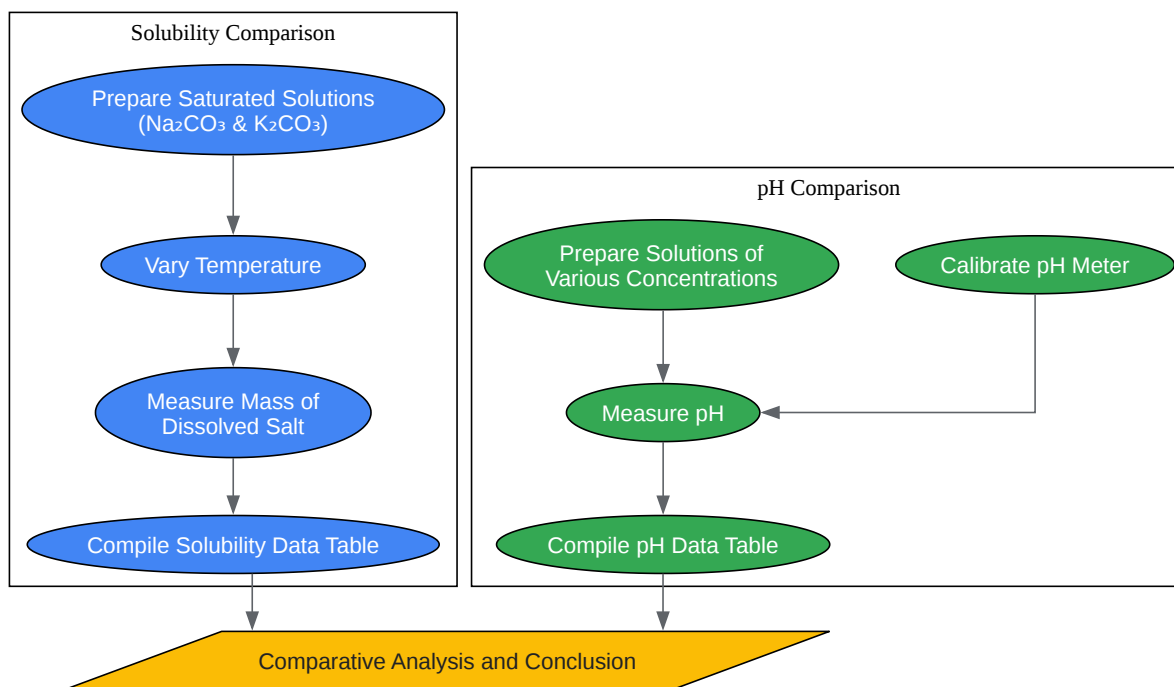
Procedure:

- Calibrate the pH meter according to the manufacturer's instructions using the standard buffer solutions of pH 4, 7, and 10.[\[4\]](#)

- Rinse the pH electrode thoroughly with distilled water and gently blot it dry with a lint-free tissue.
- Immerse the electrode in the first carbonate solution to be measured.
- Allow the pH reading to stabilize before recording the value.
- Between measurements of different solutions, rinse the electrode with distilled water and the next solution to be tested to avoid cross-contamination.
- Repeat the measurement for all prepared solutions of both sodium and potassium carbonate.

Logical Comparison Workflow

The following diagram illustrates the logical workflow for comparing the solubility and pH of **sodium carbonate** and potassium carbonate.



[Click to download full resolution via product page](#)

Caption: Workflow for comparing sodium and potassium carbonate.

In conclusion, the choice between **sodium carbonate** and potassium carbonate will largely depend on the specific requirements of the application, with solubility being a major differentiating factor. For applications requiring highly concentrated carbonate solutions, potassium carbonate is the superior choice. For applications where a specific pH is critical, careful consideration of the concentration is necessary for both salts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potassium Carbonate vs. Sodium Carbonate: Understanding the Differences - FUNCMATER [funcmater.com]
- 2. brainly.com [brainly.com]
- 3. scrippslabs.com [scrippslabs.com]
- 4. emeraldcloudlab.com [emeraldcloudlab.com]
- To cite this document: BenchChem. [A Comparative Analysis of Sodium Carbonate and Potassium Carbonate: Solubility and pH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031695#sodium-carbonate-vs-potassium-carbonate-differences-in-solubility-and-ph]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com